

Operational Disposal Guide: 4-Chlorophenol-2,3,5,6-D4,OD

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Compound of Interest

Compound Name: 4-Chlorophenol-2,3,5,6-D4,OD

CAS No.: 344298-84-6

Cat. No.: B586522

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Executive Summary & Chemical Profile

4-Chlorophenol-2,3,5,6-D4,OD (Pentadeutero-4-chlorophenol) is a stable isotope-labeled analog of 4-chlorophenol, primarily used as an internal standard in mass spectrometry (GC-MS/LC-MS) for the quantification of chlorophenols.^{[1][2]}

While chemically similar to its non-labeled counterpart, the deuterated form requires distinct inventory management due to its high cost and the risk of "memory effects" in analytical instruments if cross-contamination occurs. Disposal must prioritize the segregation of halogenated organics to comply with RCRA standards and minimize disposal costs.

Physiochemical & Hazard Data

Property	Specification	Operational Implication
CAS No.	106-48-9 (Unlabeled) / 285132-91-4 (Labeled)	Use unlabeled CAS for general safety data; specific CAS for inventory. [1] [2]
Physical State	Crystalline Solid or Liquid (MP ~43°C)	May solidify in cool labs; requires gentle warming to transfer. [1] [2]
Acidity (pKa)	~9.4	Weak acid; incompatible with strong bases and oxidizers. [1] [2]
Toxicity	Acute Tox. 4 (Oral/Dermal/Inhal)	Skin absorption hazard. Double-gloving recommended. [1] [2]
Corrosivity	Skin/Eye Damage 1	Causes severe burns; requires immediate drenching if exposed. [1] [2]
RCRA Class	Halogenated Organic	DO NOT mix with non-halogenated solvents (e.g., Acetone, Methanol) for bulk disposal. [1] [2]

Pre-Disposal: Segregation & Compatibility

Effective disposal begins at the bench. The primary operational error with chlorophenols is improper bulking, which can reclassify non-hazardous waste streams into expensive halogenated streams.

- **The Halogen Rule:** 4-Chlorophenol contains chlorine. Even trace amounts render a non-halogenated solvent stream "Halogenated" by EPA standards, significantly increasing incineration costs.
- **Oxidizer Incompatibility:** Never dispose of chlorophenols in waste containers containing strong oxidizers (e.g., nitric acid, peroxides, permanganates). This can generate heat and

toxic quinone vapors.

- Deuterium Stewardship: Segregate deuterated waste from general organic waste if your facility recovers solvents. Deuterium is a contaminant in solvent recycling streams.

Step-by-Step Disposal Workflows

Scenario A: Disposal of Trace Residues & Empty Ampoules

Most common for analytical standards.

- Triple Rinse: Immediately after use, triple rinse the empty glass ampoule/vial with a compatible solvent (e.g., Methanol or Dichloromethane).
- Rinsate Collection: Pour the rinsate into the Halogenated Organic Waste carboy. Do not pour down the drain.
- Glass Management:
 - If the ampoule is chemically clean (triple rinsed): Dispose of in Broken Glass/Sharps container.
 - If residue remains (uncrushed/unrinsed): Dispose of in Solid Hazardous Waste bin.
- Cap Disposal: PTFE-lined caps should be treated as solid hazardous waste if they have contacted the liquid.

Scenario B: Disposal of Bulk/Expired Stock

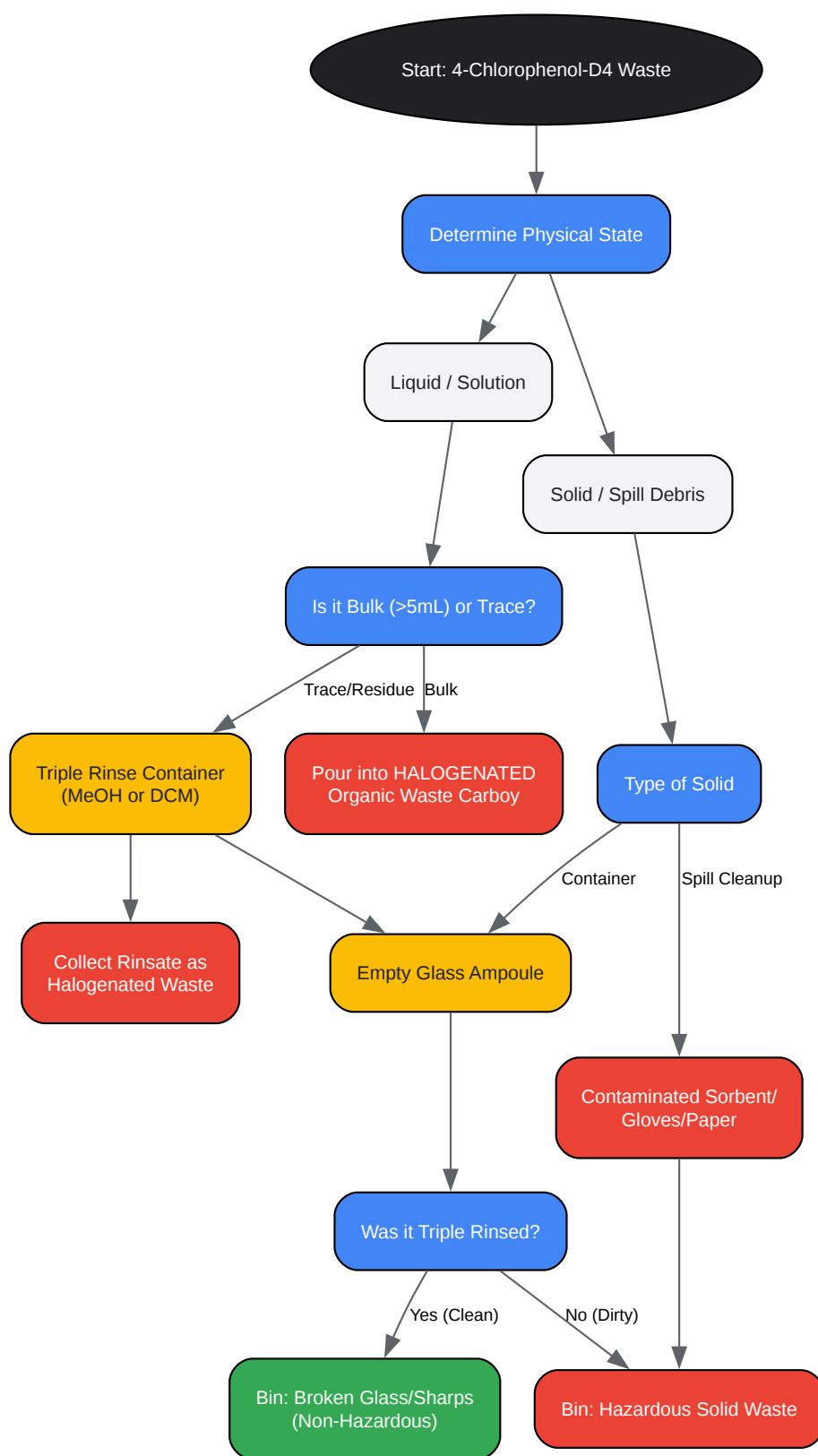
- Liquefaction (If Solidified): If the standard has crystallized, gently warm the vial in a water bath (<50°C) to liquefy for easier transfer.
- Transfer: Pour the contents directly into the Halogenated Organic Waste container.
- Labeling: Tag the waste container immediately. Ensure the label reads:
 - Contains: Halogenated Solvents, 4-Chlorophenol.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Hazard Checkbox: Toxic, Corrosive.[\[1\]](#)

Scenario C: Spill Management (Emergency)

- **Evacuate & PPE:** Clear the immediate area. Don nitrile gloves (double layer), lab coat, and safety goggles.
- **Containment:** Do NOT use paper towels (combustible). Use an inert absorbent such as Vermiculite, Diatomaceous Earth, or a commercial Spill Pillow.
- **Neutralization:** If a large spill, treat the area with a dilute solution of Sodium Carbonate (Soda Ash) to neutralize the acidity before final cleanup.
- **Collection:** Scoop the contaminated sorbent into a wide-mouth jar or heavy-duty bag. Label as "Hazardous Waste: Solid Debris (Chlorophenol Contaminated)."

Decision Logic & Workflow Diagram

The following diagram illustrates the critical decision points for disposing of 4-Chlorophenol-D4, ensuring compliance with "Cradle-to-Grave" waste tracking.



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Figure 1: Decision matrix for the disposal of 4-Chlorophenol-D4, distinguishing between bulk liquid, trace residues, and solid debris.[1][2]

Regulatory & Compliance Notes

- RCRA Classification: 4-Chlorophenol is a "U-Listed" waste analog (U048 for o-chlorophenol). [1][2] While p-chlorophenol is not explicitly U-listed by itself in all jurisdictions, it is universally regulated as a Toxic (T) and Corrosive (C) characteristic waste.
- EPA Waste Codes:
 - D002: Corrosive (if pH < 2).
 - F001/F002: If mixed with other listed halogenated solvents.[5]
 - State-Specific: Check local listings (e.g., California List Wastes) as halogenated organic compounds are strictly regulated.
- Destruction Method: The mandatory destruction method for this waste stream is High-Temperature Incineration with acid gas scrubbing (to capture HCl formed during combustion).

References

- Sigma-Aldrich. (2024). Safety Data Sheet: 4-Chlorophenol. Merck KGaA.[6] [2]
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- PubChem. (2024). 4-Chlorophenol Compound Summary. National Library of Medicine. [2]

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. 7.2 Organic Solvents \[ehs.cornell.edu\]](#)
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- To cite this document: BenchChem. [Operational Disposal Guide: 4-Chlorophenol-2,3,5,6-D4,OD]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b586522/docs#operational-disposal-guide-4-chlorophenol-2-3-5-6-d4-od\]](https://www.benchchem.com/product/b586522/docs#operational-disposal-guide-4-chlorophenol-2-3-5-6-d4-od)

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